

Technical Monograph: N-Dodecylmethacrylamide in Advanced Material Synthesis

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Compound of Interest

Compound Name: *N-Dodecylmethacrylamide*

CAS No.: 1191-39-5

Cat. No.: B073739

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Physicochemical Identity

N-Dodecylmethacrylamide is a hydrophobic monomer used primarily to introduce stable hydrophobic domains into water-soluble polymer backbones. Unlike its acrylate counterparts, the methacrylamide linkage offers superior hydrolytic stability, making it critical for long-circulating drug delivery vehicles.

Property	Data
Chemical Name	N-Dodecylmethacrylamide
Synonyms	N-Laurylmethacrylamide; N-Dodecyl-2-methyl-2-propenamide
CAS Registry Number	1191-39-5
Molecular Weight	253.43 g/mol
Molecular Formula	C ₁₆ H ₃₁ NO
Physical State	White crystalline solid
Melting Point	37.0 – 41.0 °C
Boiling Point	~145 °C (at 0.8 mmHg)
Solubility	Soluble in THF, Chloroform, Ethanol; Insoluble in Water

Synthesis & Purification Protocol

Note: This protocol utilizes a Schotten-Baumann condensation. Strict moisture control is required to prevent hydrolysis of the acid chloride.

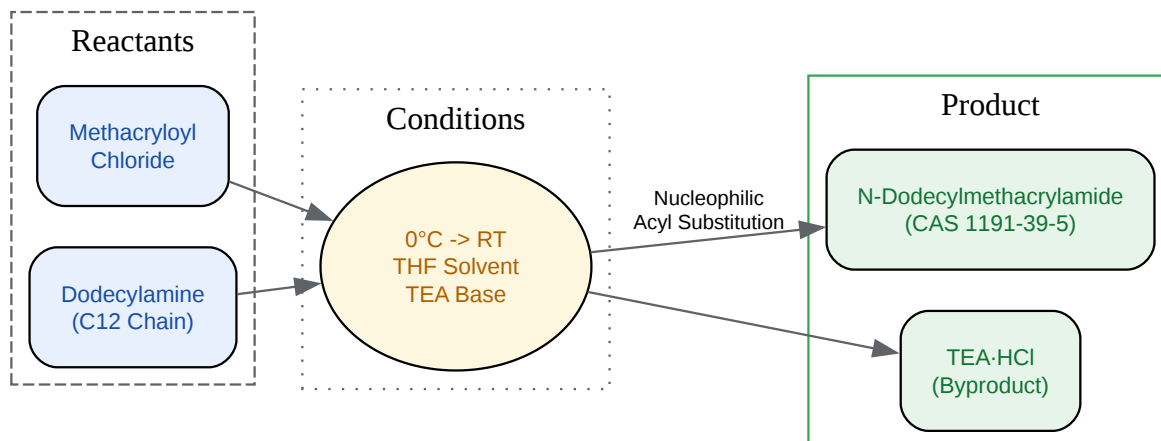
Reagents:

- Precursor A: Methacryloyl chloride (MAC), freshly distilled.
- Precursor B: Dodecylamine (Laurylamine), recrystallized.
- Base: Triethylamine (TEA) or Pyridine (Acid scavenger).
- Solvent: Anhydrous Tetrahydrofuran (THF) or Dichloromethane (DCM).
- Inhibitor: Hydroquinone monomethyl ether (MEHQ) (trace).

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a magnetic stirrer, a dropping funnel, and a nitrogen inlet. Purge with N₂ for 15 minutes.
- Solubilization: Dissolve Dodecylamine (1.0 eq) and TEA (1.1 eq) in anhydrous THF. Cool the reaction vessel to 0°C using an ice/salt bath.
 - Expert Insight: Cooling is non-negotiable. The exotherm from the acid chloride addition can trigger premature polymerization or side reactions if uncontrolled.
- Addition: Dissolve Methacryloyl chloride (1.05 eq) in a small volume of THF. Add dropwise to the amine solution over 60 minutes, maintaining temperature < 5°C.
- Reaction: Once addition is complete, allow the mixture to warm to room temperature (25°C) and stir for 12–24 hours. A white precipitate (Triethylamine Hydrochloride salt) will form.
- Work-up:
 - Filter off the TEA·HCl salt.
 - Concentrate the filtrate under reduced pressure (Rotavap) to obtain the crude solid.
- Purification (Critical):
 - Dissolve the crude solid in minimal warm ethanol or ethyl acetate.
 - Recrystallize at 4°C or -20°C.
 - Validation: Purity should be confirmed via ¹H-NMR (absence of amine peaks at δ 2.6 ppm and acid chloride impurities).

Synthesis Pathway Diagram



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Caption: Schotten-Baumann synthesis route for **N-Dodecylmethacrylamide** via acyl substitution.

Polymerization & Self-Assembly Behavior

DodMAM is rarely used as a homopolymer due to extreme hydrophobicity. Its primary utility lies in random copolymerization with hydrophilic monomers (e.g., AMPS, Acrylamide, Acrylic Acid) to create amphiphilic polyelectrolytes.

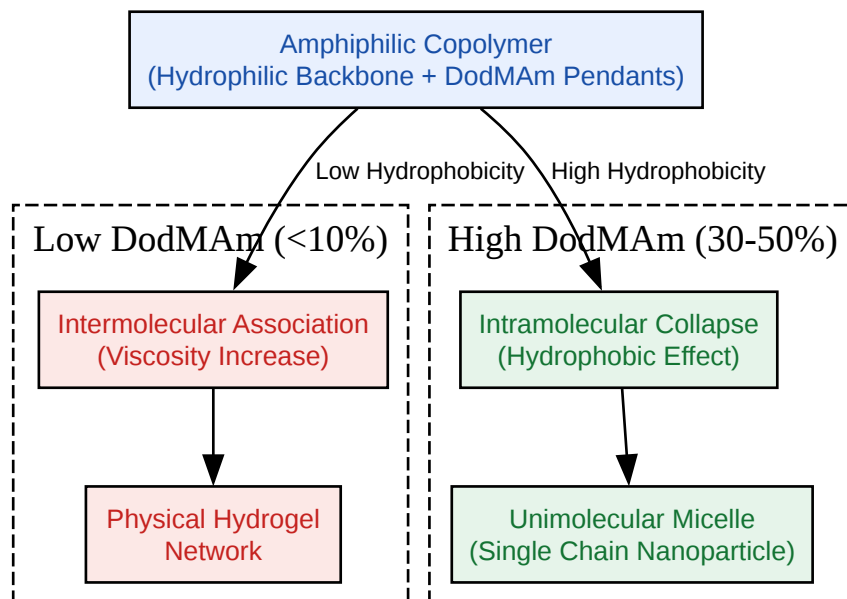
The "Unimer" Micelle Phenomenon

A critical distinction in DodMAM copolymers is the formation of Unimolecular Micelles.^{[1][2][3]}

- Low Hydrophobe Content (<10 mol%): Polymers exist as random coils; hydrophobic groups associate intermolecularly, causing viscosity increases (associative thickeners).
- High Hydrophobe Content (30–50 mol%): The high density of dodecyl chains forces the single polymer chain to collapse upon itself to minimize water contact. This forms a single-chain nanoparticle (SCNP) or "unimer micelle."

Expert Insight: This transition is heavily dependent on the synthesis solvent. Polymerizing in isotropic solutions (e.g., DMF) yields random distribution. Polymerizing in micellar solutions (Micellar Polymerization) yields "blocky" hydrophobic domains.

Self-Assembly Logic Diagram



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Caption: Divergent assembly pathways of DodMAM copolymers based on molar composition.

Applications in Drug Development

The DodMAM moiety serves as the "anchor" in drug delivery systems.

- **Solubilization of Hydrophobic APIs:** The dodecyl core of the unimer micelle provides a non-polar microenvironment capable of solubilizing poorly water-soluble drugs (e.g., Paclitaxel, Curcumin) within a water-soluble polymer shell.
- **pH-Responsive Release:** When copolymerized with pH-sensitive monomers (e.g., Methacrylic Acid), the micelle can expand or disassemble in the acidic tumor microenvironment, releasing the payload.
- **Membrane Interaction:** The C12 alkyl tail facilitates interaction with lipid bilayers, enhancing cellular uptake of the nanocarrier.

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